

# Personal protective equipment for handling Erk-IN-2

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## Compound of Interest

Compound Name: Erk-IN-2

Cat. No.: B12433064

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## Essential Safety and Handling Guide for Erk-IN-2

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling potent chemical compounds like **Erk-IN-2**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

Disclaimer: A specific Safety Data Sheet (SDS) for **Erk-IN-2** (CAS No. 2743576-56-7) was not publicly available at the time of this writing. The following safety recommendations are based on the general handling procedures for potent, biologically active small molecules and information from the Material Safety Data Sheet (MSDS) of a similar compound, ERK2 IN-5. It is crucial to perform a thorough risk assessment for your specific laboratory conditions and to handle **Erk-IN-2** with caution.

## Compound Information and Properties

**Erk-IN-2** is a potent and highly selective inhibitor of ERK2, a key protein in the MAPK signaling pathway.<sup>[1]</sup> Due to its biological activity, it should be handled with care to avoid potential off-target effects.<sup>[1]</sup>

Property	Information	Source
Product Name	Erk-IN-2	[1]
CAS Number	2743576-56-7	
Molecular Formula	C16H18ClN5O2	
Molecular Weight	347.80 g/mol	
IC50	1.8 nM for ERK2	[1]
Storage (Powder)	2 years at -20°C	[1]
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C	[1]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure and ensure personal safety.

### Core PPE Requirements:

- **Eye Protection:** Safety goggles with side-shields are mandatory to protect against splashes and airborne particles.
- **Hand Protection:** Wear protective gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
- **Body Protection:** A lab coat or impervious clothing should be worn to protect the skin.
- **Respiratory Protection:** Use a suitable respirator, especially when handling the powder form outside of a certified chemical fume hood, to avoid inhalation of dust.

### Emergency Preparedness:

An accessible safety shower and eyewash station are critical in case of accidental exposure.

## Operational and Disposal Plans

A clear, step-by-step plan for handling and disposing of **Erk-IN-2** is crucial for maintaining a safe laboratory environment.

## Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Weighing:** To prevent inhalation of the powder, weigh the compound in a fume hood or a ventilated balance enclosure.
- **Dissolving:** When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- **General Hygiene:** Avoid all personal contact with the compound. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Storage:

Store **Erk-IN-2** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition. Recommended storage temperatures are -20°C for the powder and -80°C for solutions in solvent.<sup>[1]</sup>

## Disposal Plan:

Dispose of **Erk-IN-2** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. The compound should be disposed of as hazardous waste. Do not allow the chemical to enter drains or waterways.

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

## First Aid Measures:

- **If Swallowed:** Call a poison center or doctor immediately if you feel unwell. Rinse mouth.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Get medical attention.

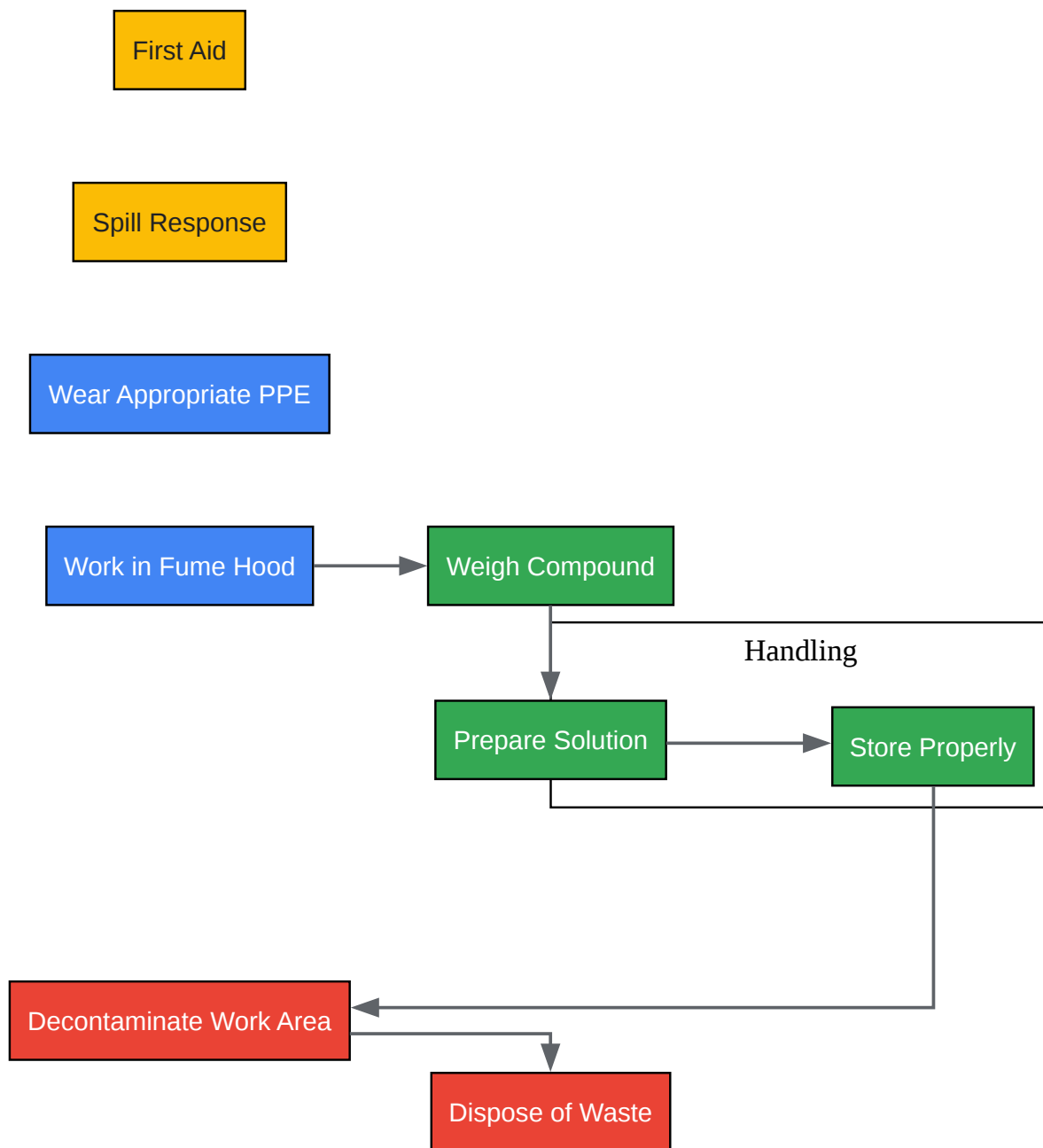
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

## Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an absorbent material to contain the spill.
- Clean: Carefully clean the spill area with an appropriate decontaminating agent.
- Dispose: Collect all contaminated materials in a sealed container for hazardous waste disposal.

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Erk-IN-2**.



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## References

- 1. [cdn.origene.com](https://cdn.origene.com) [[cdn.origene.com](https://cdn.origene.com)]
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